

# 1,1-Dimethyldiborane CAS number and identifiers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,1-Dimethyldiborane

Cat. No.: B095709

[Get Quote](#)

An In-depth Technical Guide to **1,1-Dimethyldiborane** for Researchers and Scientists

## Introduction

**1,1-Dimethyldiborane**, with the chemical formula  $(\text{CH}_3)_2\text{B}(\mu\text{-H})_2\text{BH}_2$ , is an organoboron compound and a member of the alkylborane family.[1] It is a colorless gas that is known to ignite in the air.[1][2] This document provides a comprehensive overview of its chemical identifiers, physical properties, and key experimental protocols relevant to its synthesis and reactions, tailored for professionals in research and drug development.

## Chemical Identifiers and Properties

The following tables summarize the primary identifiers and quantitative physical properties of **1,1-Dimethyldiborane**.

Table 1: Identifiers for **1,1-Dimethyldiborane**

Identifier	Value
Preferred IUPAC Name	1,1-Dimethyldiborane(6)[1][2]
Other Names	Unsymmetrical dimethyldiborane[1][2]
CAS Number	16924-32-6[1][2][3][4]
Chemical Formula	C <sub>2</sub> H <sub>10</sub> B <sub>2</sub> [1][2]
SMILES	C[B]1(C)[H][BH2][H]1[1][2]
InChI Key	KEWIJCBOFAPULG-UHFFFAOYSA-N[1][2]
EPA CompTox Dashboard ID	DTXSID10593296[1][2]

Table 2: Physicochemical and Thermochemical Properties

Property	Value
Molar Mass	55.72 g·mol <sup>-1</sup> [1][2]
Appearance	Colorless gas[1][2]
Melting Point	-150.2 °C (-238.4 °F; 123.0 K)[1][2]
Boiling Point	-4 °C (25 °F; 269 K)[1][2] (An alternative source states -2.6 °C[5])
Solubility	Soluble in ether, pentane, tetrahydrofuran[1][2]
Dipole Moment	0.87 D[1][2]
Standard Enthalpy of Formation (Gas, ΔfH <sub>298</sub> <sup>⊖</sup> )	-25 kcal/mol[1][2]
Predicted Enthalpy of Formation (Liquid, ΔH <sup>of</sup> )	-31 kcal/mol[1][2]
Heat of Vaporization	5.5 kcal/mol[1][2]

## Experimental Protocols

Detailed methodologies for the synthesis and key reactions involving **1,1-Dimethyldiborane** are outlined below.

## Protocol 1: Synthesis from Diborane and Trimethylborane

This method is a foundational technique for producing a range of methyl-substituted diboranes. [\[1\]\[2\]](#)

- Objective: To synthesize **1,1-Dimethyldiborane** through the reaction of diborane ( $B_2H_6$ ) and trimethylborane ( $B(CH_3)_3$ ).
- Reactants:
  - Diborane ( $B_2H_6$ )
  - Trimethylborane ( $B(CH_3)_3$ )
- Methodology:
  - Combine diborane and trimethylborane in a suitable reaction vessel. The reaction proceeds to form a mixture of four methyl-substituted diboranes. [\[1\]\[2\]\[6\]](#)
  - The products of this reaction include 1-methyldiborane, **1,1-dimethyldiborane**, 1,1,2-trimethyldiborane, and 1,1,2,2-tetramethyldiborane. [\[1\]\[2\]\[6\]](#)
  - The distribution of products is complex; initially, with an excess of diborane at 0 °C, monomethyldiborane is formed, which then equilibrates over time, leading to an increase in the concentration of **1,1-dimethyldiborane** as the trimethylborane is consumed. [\[6\]](#)
- Purification:
  - Gas chromatography can be employed to separate and quantify the methylboranes in the resulting mixture. [\[1\]\[2\]\[6\]](#)
  - The typical elution order is: diborane, monomethyldiborane, trimethylborane, **1,1-dimethyldiborane**, 1,2-dimethyldiborane, trimethyldiborane, and finally tetramethyldiborane. [\[1\]\[2\]](#)

## Protocol 2: Disproportionation of Methyldiborane

**1,1-Dimethyldiborane** can be formed via the slow disproportionation of methyldiborane.[\[1\]](#)[\[2\]](#)  
[\[6\]](#)

- Objective: To generate **1,1-Dimethyldiborane** from methyldiborane.
- Reactant:
  - Methyldiborane ( $\text{CH}_3\text{B}_2\text{H}_5$ )
- Methodology:
  - Maintain methyldiborane at a temperature of  $-78.5\text{ }^\circ\text{C}$ .
  - Over time, the methyldiborane will slowly disproportionate, yielding diborane and **1,1-dimethyldiborane**.[\[1\]](#)[\[2\]](#)[\[6\]](#)
  - The equilibrium reaction is represented as:  $2\text{CH}_3\text{B}_2\text{H}_5 \rightleftharpoons (\text{CH}_3)_2\text{B}_2\text{H}_4 + \text{B}_2\text{H}_6$ , with an equilibrium constant (K) of 2.8.[\[2\]](#)[\[6\]](#)

## Protocol 3: Synthesis via Boron Insertion Reaction

This protocol describes a specific method involving a boron insertion agent.

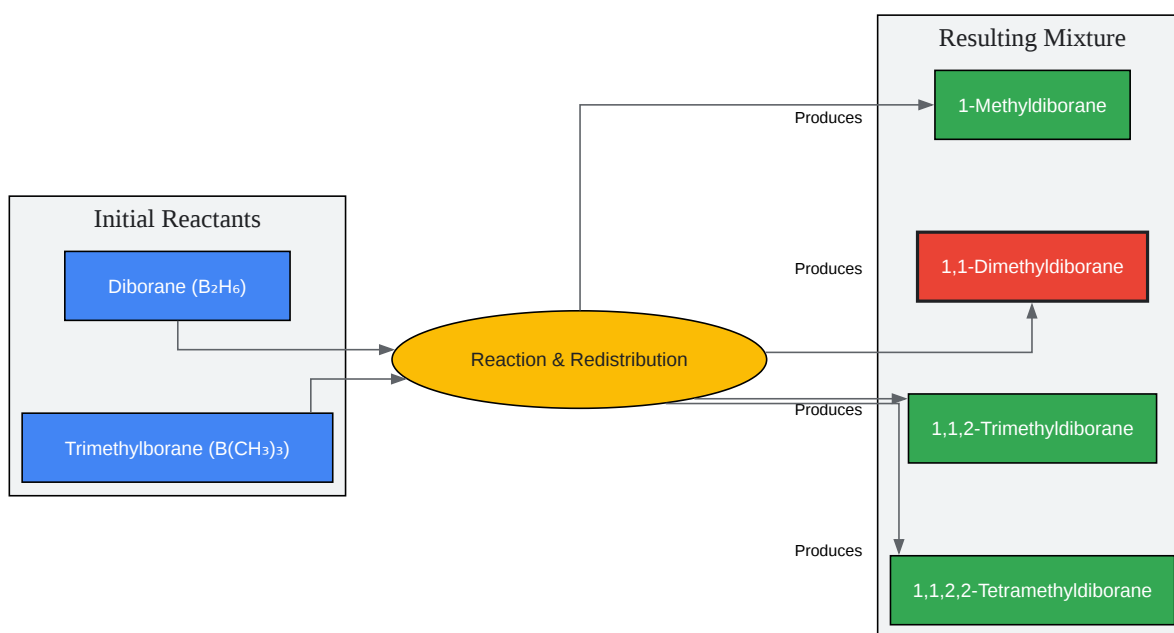
- Objective: To prepare **1,1-Dimethyldiborane** by inserting a dimethylboron moiety into a borane anion.[\[7\]](#)
- Reactants:
  - Dimethylboron chloride ( $(\text{CH}_3)_2\text{BCl}$ )
  - Sodium tetrahydroborate ( $\text{NaBH}_4$ )
- Methodology:
  - React dimethylboron chloride with sodium tetrahydroborate.
  - This reaction is considered an insertion of a formal  $(\text{CH}_3)_2\text{B}^+$  group into the borane anion.  
[\[7\]](#)

- The process yields **1,1-dimethyldiborane**,  $1,1-(\text{CH}_3)_2\text{B}_2\text{H}_4$ , without the loss of hydrogen.

[7]

## Visualized Workflow and Pathways

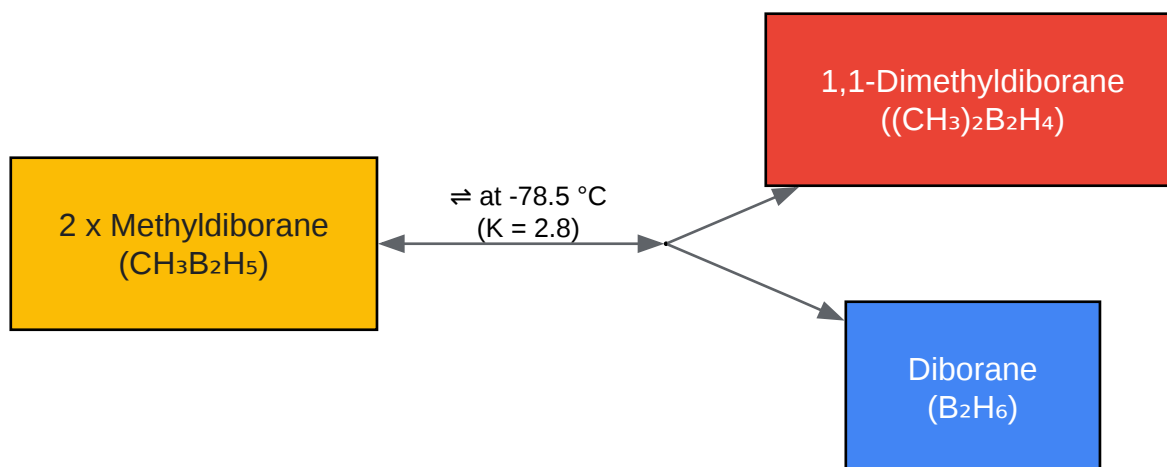
The following diagrams illustrate key logical and experimental workflows.



Synthesis Pathway of Methylated Diboranes

[Click to download full resolution via product page](#)

Caption: Reaction of diborane and trimethylborane yields a mixture of methylated diboranes.



### Disproportionation of Methyldiborane

[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,1-Dimethyldiborane - Wikipedia [en.wikipedia.org]
- 2. 1,1-Dimethyldiborane - Wikiwand [wikiwand.com]
- 3. chemwhat.com [chemwhat.com]
- 4. chemnet.com [chemnet.com]
- 5. 1,1-dimethyldiborane(6) [chemister.ru]
- 6. Methyldiborane - Wikipedia [en.wikipedia.org]
- 7. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [1,1-Dimethyldiborane CAS number and identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095709#1-1-dimethyldiborane-cas-number-and-identifiers]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)